

Essential Safety and Logistics for Handling N-acetyl-D-valine

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Compound of Interest

Compound Name: *N-acetyl-D-valine*

Cat. No.: B556423

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for **N-acetyl-D-valine**, including operational procedures and disposal plans to foster a secure research environment.

Personal Protective Equipment (PPE)

When handling **N-acetyl-D-valine**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following personal protective equipment is required:

- **Eye Protection:** Safety glasses with side shields are the minimum requirement.^[1] For tasks with a higher risk of splashing, chemical safety goggles and a face shield should be worn.^[1]^[2]^[3] All eye and face protection must be marked with "Z87" to signify adherence to ANSI Z87.1 standards.^[1]
- **Hand Protection:** Disposable nitrile gloves are recommended for incidental contact and should be removed immediately after any chemical contact, followed by hand washing.^[1] For tasks with a higher risk of exposure, double-gloving or using more robust chemical-resistant gloves is advised.
- **Body Protection:** A standard laboratory coat should be worn and kept buttoned to protect clothing and skin from potential splashes and spills.^[2]^[3]

- Respiratory Protection: If working in a poorly ventilated area or if dust formation is likely, a NIOSH-approved respirator (e.g., N95) is necessary to prevent respiratory irritation.[2][4][5]
- Footwear: Closed-toe shoes are mandatory to protect against spills and falling objects.[2][6]

Chemical Safety and Hazard Information

N-acetyl-D-valine is classified with the following hazards:

- Causes skin irritation.[4][5][7]
- May cause an allergic skin reaction.[4][5][7]
- Causes serious eye irritation.[4][5][7]
- May cause respiratory irritation.[4][5][7]

Summary of Physical and Chemical Properties

Property	Value
Molecular Formula	C7H13NO3
Molecular Weight	159.18 g/mol [7]
Appearance	White, solid crystalline[8]
Melting Point	100 - 102 °C / 212 - 215.6 °F[8]
Boiling Point	362.2 ± 25.0 °C (Predicted)[5]
Flash Point	172.8 ± 23.2 °C[5]
Water Solubility	0.35 M[5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.[4][9] Handling should ideally be performed in a chemical fume hood to minimize inhalation risk.

- Before starting, ensure all necessary PPE is readily available and in good condition.
- Locate the nearest eyewash station and safety shower and confirm they are operational.

2. Handling **N-acetyl-D-valine**:

- Avoid direct contact with skin, eyes, and clothing.^{[8][9]}
- Minimize dust formation during handling and weighing.^{[4][8][9]}
- Use non-sparking tools to prevent ignition sources.^[5]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[5][8]}
- Recommended storage temperature is -20°C.^[5]
- Store away from incompatible materials and foodstuff containers.^{[5][10]}

4. First Aid Measures:

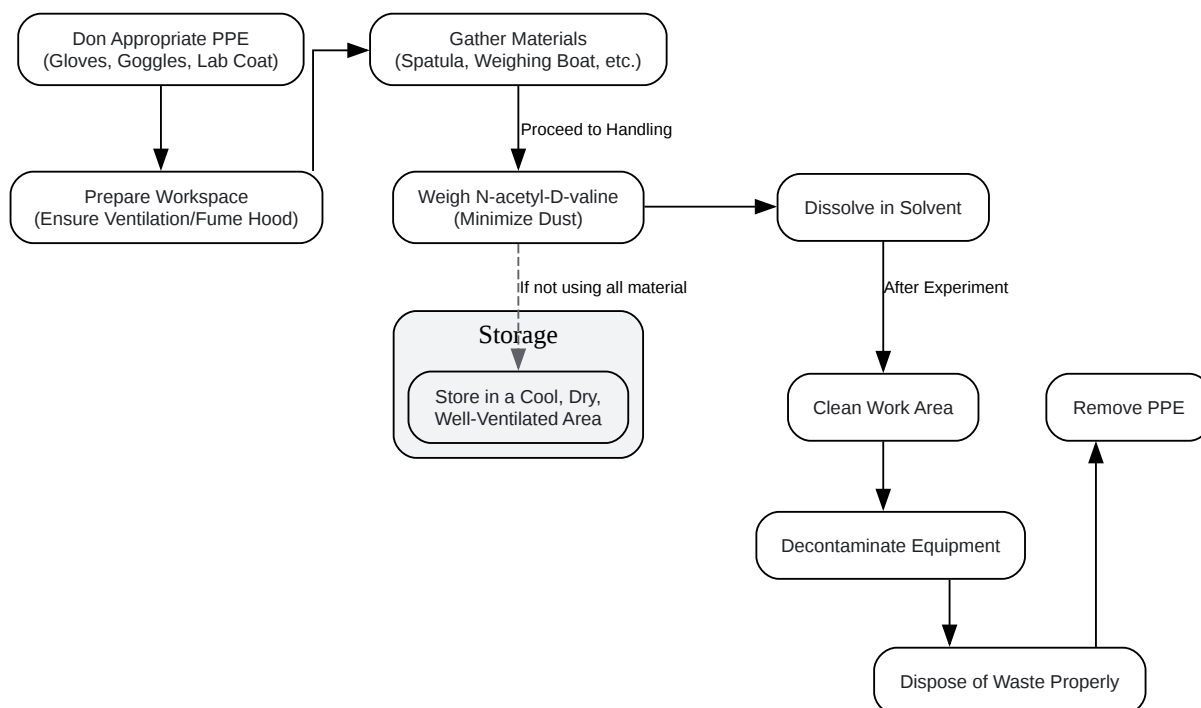
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.^[8] If eye irritation persists, seek medical attention.^[4]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.^[8] If skin irritation or a rash occurs, get medical advice.^[4]
- Inhalation: Move the person to fresh air.^{[5][8]} If symptoms occur, get medical attention.
- Ingestion: Clean the mouth with water and drink plenty of water afterward.^[8] Seek medical attention if you feel unwell.

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^{[4][5]}
- Contaminated packaging should be treated as the chemical itself.

- Do not release into the environment.[4][9]

Experimental Workflow for Handling N-acetyl-D-valine



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Caption: Workflow for safe handling of **N-acetyl-D-valine**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling N-acetyl-D-valine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556423#personal-protective-equipment-for-handling-n-acetyl-d-valine]

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